Timosaponin N: Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name:	*Timosaponin N*
Cat. No.:	*B15577878*

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Introduction

Timosaponin N, also known as Timosaponin AIII (TSAIII), is a steroidal saponin isolated from the rhizomes of Anemarrhena asphodeloides. It has garnered significant interest in the scientific community for its diverse pharmacological activities, including anti-tumor, anti-inflammatory, and neuroprotective effects.[1][2][3] This document provides a comprehensive overview of the dosage and administration routes of **Timosaponin N** for preclinical research, along with detailed protocols for key experimental assays and visualizations of its associated signaling pathways.

Physicochemical Properties

Property	Value
Molecular Formula	$C_{39}H_{64}O_{13}$
PubChem CID	71306914
Primary Source	Anemarrhena asphodeloides Bunge

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Dosage and Administration

In Vitro Studies

Timosaponin N has been evaluated in a variety of cell lines, primarily cancer cells, to assess its cytotoxic and mechanistic effects. The effective concentrations typically fall within the micromolar range.

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Cell Line	Concentration Range	Observation	Reference
HepG2 (Hepatocellular Carcinoma)	0.625 - 10 µmol/L	Significant cytotoxicity observed at 5 and 10 µmol/L.[1]	[1]
15 µM	Induced over 90% apoptosis.[4]	[2][4]	
15.41 µM	IC50 (24h).[2][4]	[2][4]	
HCT-15 (Colon Cancer)	Various concentrations	G0/G1 and G2/M phase cell cycle arrest.[2]	[2]
A549 & H1299 (Non-small-cell lung cancer)	1 µM	Induced autophagy.[5]	[5]
10 µM and 30 µM	Promoted both autophagy and apoptosis.[5]	[5]	
A375-S2 (Melanoma)	Not specified	Arrested cell cycle at G0/G1 phase and enhanced apoptosis. [2]	[2]
Taxol-resistant lung and ovarian cancer cells	2 - 8 µM	Exhibited anti-tumor effects.	[6]
BT474 (Breast Cancer)	2.5 µM	Inhibition of major proliferative signal transduction pathways.	[7]
HeLa (Cervical Cancer)	10 µM	Disrupted cell-extracellular matrix interactions.	[8]

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In Vivo Studies

Animal studies, predominantly in mice and rats, have utilized various dosages and administration routes to investigate the systemic effects of **Timosaponin N**.

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Animal Model	Administration Route	Dosage	Duration	Observation	Reference
Nude Mice (MDA-MB-231 xenograft)	Not specified	2.5, 5, and 10 mg/kg	24 days	Induced expression of CYP2B10, MDR1, and CYP3A11 in the liver.[1]	[1]
ICR Mice	Not specified	2.5, 5, and 10 mg/kg	3 days	Increased expression of CYP2B10 and MDR1 in the liver at 5 and 10 mg/kg.[1]	[1]
Nude Mice (A549/T xenograft)	Not specified	2.5 and 5 mg/kg	Not specified	Inhibited tumor growth.	[6]
Nude Mice (HCT-15 xenograft)	Not specified	Not specified	Not specified	Significantly decreased tumor volume.[2]	[2]
Mice (B16-F10 metastasis model)	Not specified	Not specified	Not specified	Inhibited metastasis to the lung.[2][4]	[2][4]
Nude Mice (Gastric cancer xenograft)	Intraperitoneal	5 and 10 mg/kg	Every two days for 7 doses	Suppressed tumor growth. [9]	[9]
Orthotopic Hepatoma-bearing Mice	Intravenous (liposomal formulation)	10 mg/kg	Not specified	Part of a synergistic therapy with	[10]

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				Doxorubicin. [10]	
Sprague-Dawley Rats	Oral (intragastric)	25 mg/kg	Single dose	Pharmacokinetic profiling. [5]	[5]
Sprague-Dawley Rats	Oral	6.8 mg/kg	Single dose	Pharmacokinetic profiling. [5]	[5]
Sprague-Dawley Rats	Oral (Zhimu extract)	10 g/kg (containing 18.7 mg/kg TSAIII)	Single dose	Pharmacokinetic profiling. [5]	[5]
Sprague-Dawley Rats	Oral (Zhimu/Baihe formula)	Containing 6.4 mg/kg TSAIII	Single dose	Pharmacokinetic profiling. [5]	[5]
Sprague-Dawley Rats	Oral	400 mg/kg	Single dose	Metabolite identification. [5]	[5]

Pharmacokinetics

The oral bioavailability of **Timosaponin N** is noted to be low, which is a consideration for its therapeutic application.[2][5]

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Animal Model	Administration Route	Dose	Cmax	Tmax	AUC	T1/2	Reference
Sprague-Dawley Rats	Oral	6.8 mg/kg	18.2 ± 3.1 ng/mL	2.3 ± 0.57 h	150.5 ± 29.2 ng·h/mL	4.9 ± 2.0 h	[5]
Sprague-Dawley Rats	Oral (intragastric)	25 mg/kg	105.7 ± 14.9 ng/mL	Not specified	921.8 ± 289.0 ng·h/mL	2.74 ± 1.68 h	[5]
Sprague-Dawley Rats	Oral (Zhimu/Baihe formula)	6.4 mg/kg TSAIII	22.2 ± 6.5 ng/mL	3.15 ± 0.62 h	206.0 ± 45.1 ng·h/mL	9.9 ± 2.8 h	[5]
Sprague-Dawley Rats	Oral (Zhimu extract)	18.7 mg/kg TSAIII	84.3 ± 8.6 ng/mL	312 ± 65.7 min	Not specified	Not specified	[5]
Rats	Oral (unprocessed A. rhizoma extract)	Not specified	4.5 µg/L	Not specified	16.5 µg·h/L	Not specified	[5]
Rats	Oral (processed A. rhizoma extract)	Not specified	2.18 µg/L	Not specified	7.2 µg·h/L	Not specified	[5]

Signaling Pathways

Timosaponin N exerts its biological effects by modulating several key signaling pathways.

PI3K/Akt/mTOR Pathway

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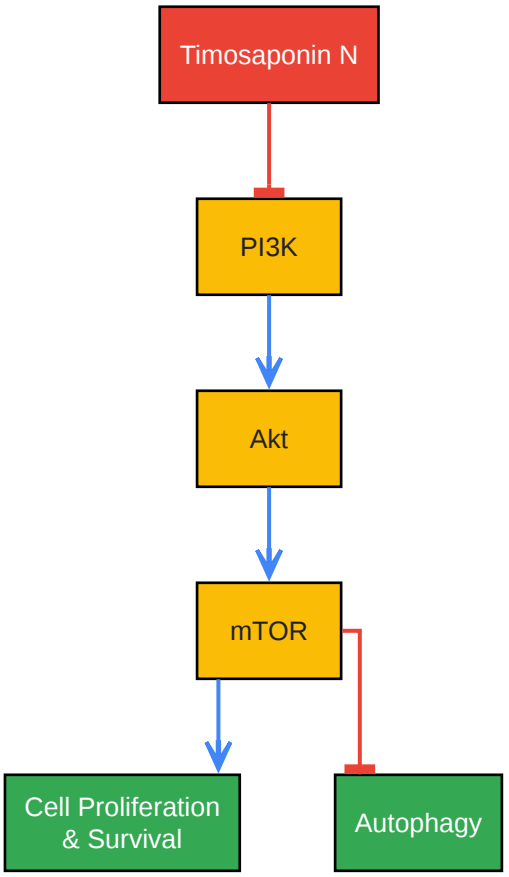
Timosaponin N has been shown to inhibit the PI3K/Akt/mTOR signaling cascade, which is crucial for cell proliferation, survival, and autophagy.[4][9] This inhibition can lead to apoptosis and regulation of autophagy in cancer cells.[4][5]



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Caption: **Timosaponin N** inhibits the PI3K/Akt/mTOR pathway.

ERK1/2 Signaling Pathway

Timosaponin N can suppress the phosphorylation of ERK1/2, a key component of the MAPK signaling pathway involved in cell proliferation and survival.[1][5] This inactivation has been observed both in vitro and in vivo.[1]

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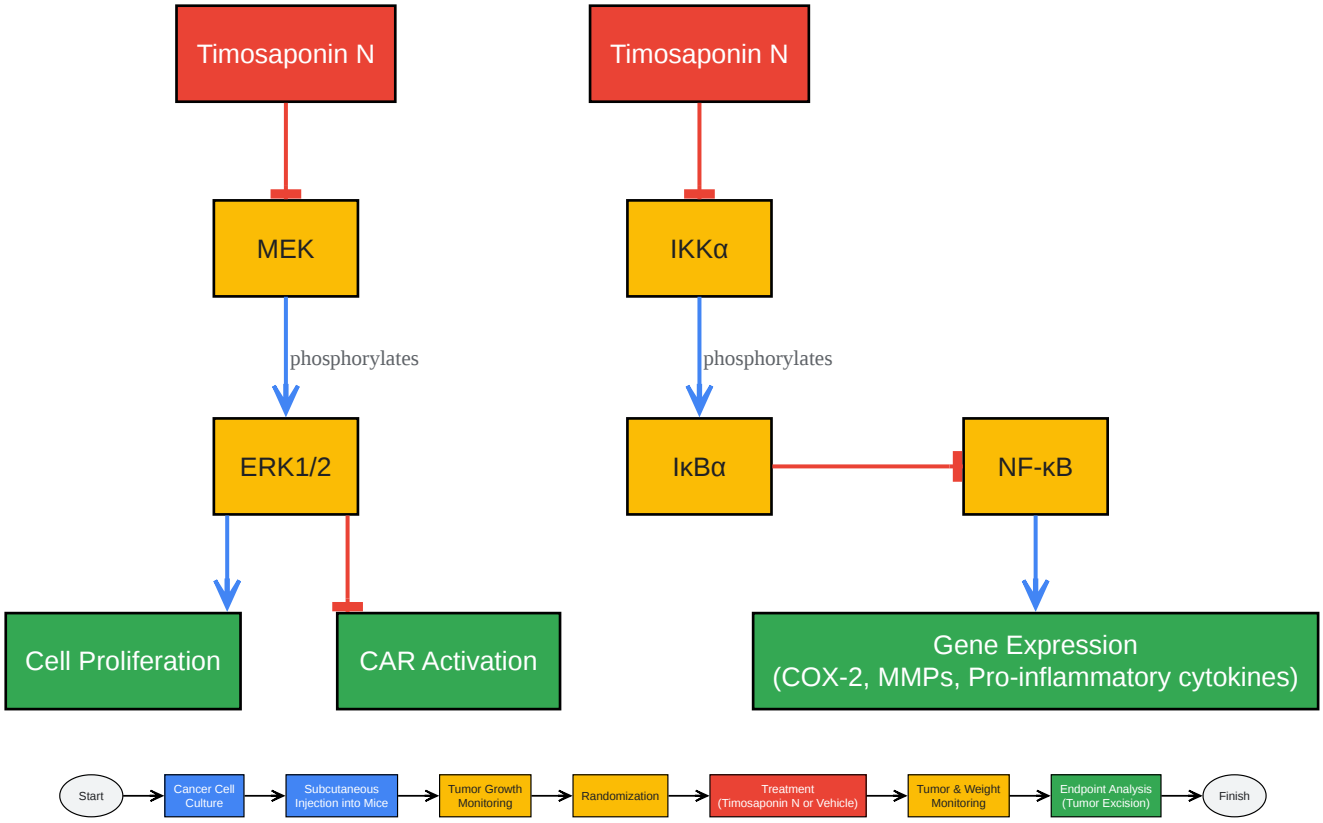

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